

An In-depth Technical Guide to Boc-L-Ile-OH in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-L-Ile-OH*

Cat. No.: *B558499*

[Get Quote](#)

Introduction

N- α -(tert-Butoxycarbonyl)-L-isoleucine (**Boc-L-Ile-OH**) is a pivotal amino acid derivative extensively utilized in the fields of peptide synthesis, pharmaceutical research, and biotechnology.[1] As a derivative of the essential amino acid L-isoleucine, it features a tert-butyloxycarbonyl (Boc) protecting group on its α -amino function. This acid-labile protecting group is fundamental to the Boc/Bzl strategy in solid-phase peptide synthesis (SPPS), allowing for the stepwise and controlled assembly of peptide chains.[2][3] Its stability under various coupling conditions and the ease of its removal make **Boc-L-Ile-OH** an indispensable building block for creating complex peptides, modifying proteins, and developing novel therapeutics.[1][3] This guide provides a comprehensive overview of its physicochemical properties, core research applications, and detailed experimental protocols for scientists and drug development professionals.

Physicochemical Properties of Boc-L-Ile-OH

Boc-L-Ile-OH is typically a white to off-white crystalline powder.[1][4][5] While the anhydrous form can be an oil, it is often supplied as a more stable hemihydrate solid.[6] It exhibits solubility in various organic solvents such as methanol, DMSO, and acetic acid, but is sparingly soluble or insoluble in water.[4][5][7]

Property	Value	References
CAS Number	13139-16-7	[1][4][7]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1][4][5]
Molecular Weight	231.29 g/mol	[5][8][9]
Appearance	White to off-white crystalline powder	[1][4][10]
Melting Point	66-73 °C	[1][5]
Purity	≥97% to ≥99%	[1][11]
Solubility	Soluble in methanol; Insoluble in water	[5][7]
Optical Rotation	[α] _{D20} +2.7° (c=2, acetic acid); [α] _{D20} +4±2° (c=2, MeOH)	[1][10]
Storage Conditions	Room Temperature or 0-8°C, sealed in dry, dark place	[1][5][10]

Core Applications in Research

The unique chemical properties of **Boc-L-Ile-OH** make it a versatile tool in several research domains.

- **Peptide Synthesis:** Its primary role is as a building block in Boc-based solid-phase peptide synthesis (SPPS).[1][4] The Boc group provides robust protection of the N-terminal amine during the coupling of subsequent amino acids and can be cleanly removed with mild acids like trifluoroacetic acid (TFA).[3][12]
- **Medicinal Chemistry and Drug Discovery:** **Boc-L-Ile-OH** is integral to the synthesis of therapeutic peptides and peptidomimetics, which are explored as treatments for various diseases.[1][13] It is also used to create specific enzyme inhibitors and to modify existing drug molecules to improve their pharmacological properties, such as stability and bioavailability.[1][3][14]

- **Biotechnology:** In biotechnology, the compound is used to modify proteins, which can enhance their stability, activity, and overall function for the development of biopharmaceuticals.[1][10]
- **Targeted Protein Degradation (TPD):** In a novel application, a derivative tag, Boc3Arg, has been shown to induce targeted protein degradation. This strategy localizes a target protein directly to the 20S proteasome for degradation in a ubiquitin-independent manner, offering a new modality for therapeutic intervention distinct from traditional PROTACs.[15][16]
- **Analytical Chemistry:** It serves as a standard in analytical methods for the quantification of amino acids in various biological samples, aiding in metabolic research.[1][10]

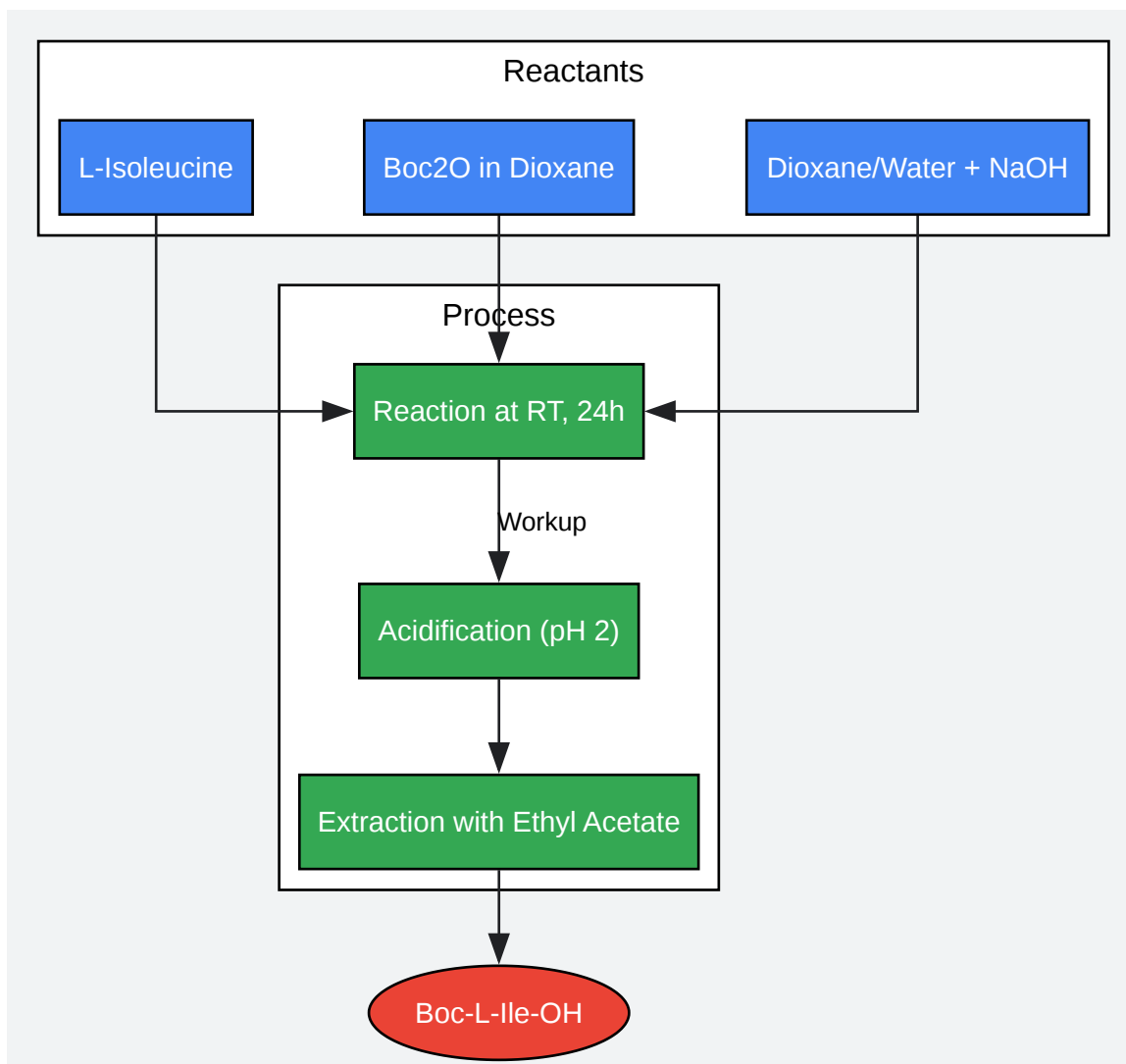
Key Experimental Protocols and Methodologies

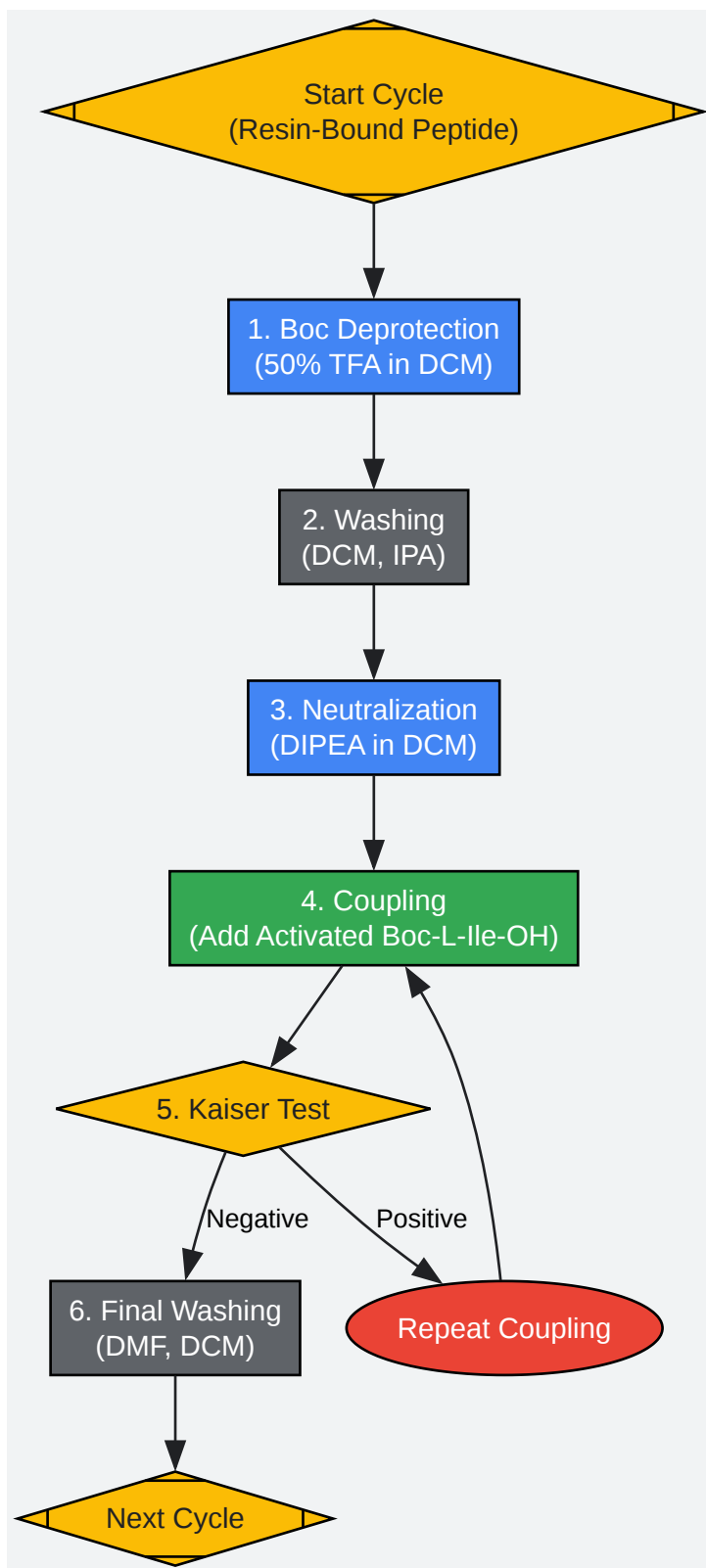
Synthesis of Boc-L-Ile-OH

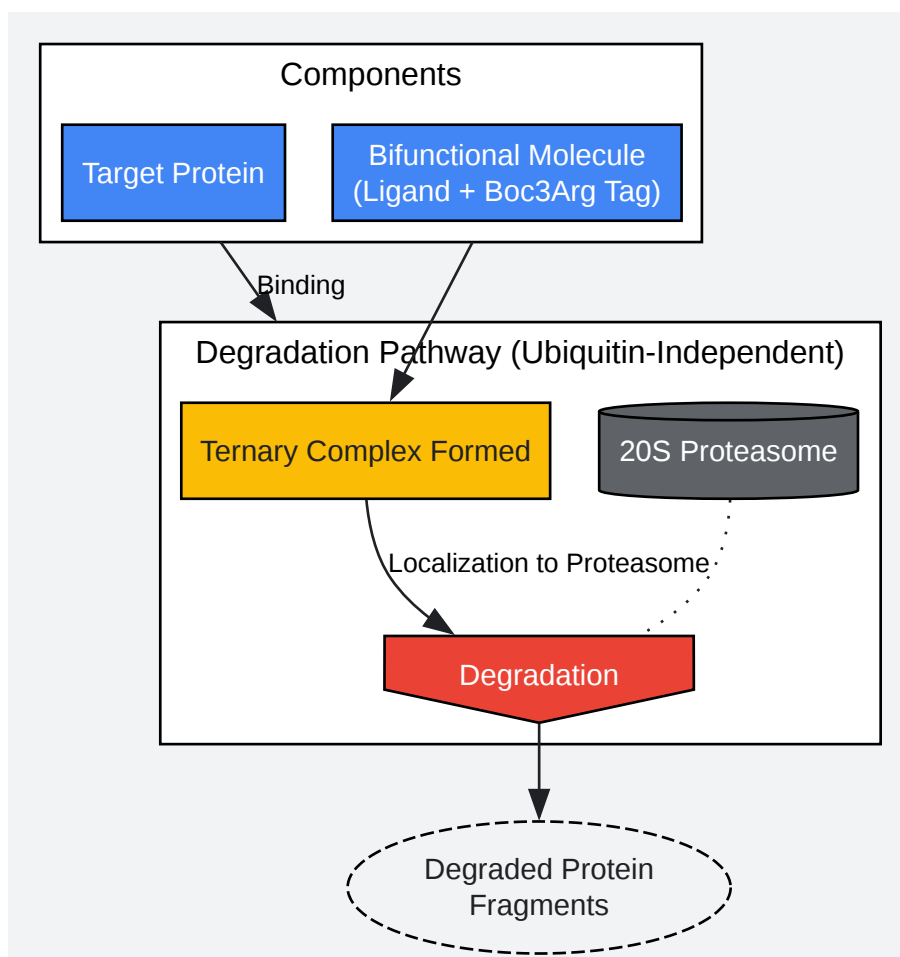
The standard laboratory synthesis involves the reaction of L-isoleucine with Di-tert-butyl dicarbonate (Boc2O).

Methodology:

- Dissolve L-Isoleucine in a mixture of dioxane and water.
- Adjust the pH to 10 with a 1 M NaOH solution.
- Slowly add Di-tert-butyl dicarbonate (Boc2O) dissolved in dioxane to the reaction mixture.
- Stir the mixture at ambient temperature for approximately 24 hours.
- Perform a phase separation by adding ether. The aqueous phase contains the product.
- Acidify the aqueous phase to pH 2 using 1 M HCl.
- Extract the product, **Boc-L-Ile-OH**, from the acidified aqueous phase using ethyl acetate.
- Wash the combined organic phases with saturated brine and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the final product.[5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]
- 3. aaep.bocsci.com [aaep.bocsci.com]
- 4. Page loading... [wap.guidechem.com]
- 5. BOC-L-Isoleucine | 13139-16-7 [chemicalbook.com]

- 6. peptide.com [peptide.com]
- 7. echemi.com [echemi.com]
- 8. tert-Butoxycarbonyl-L-isoleucine | C₁₁H₂₁NO₄ | CID 2724762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Boc-Ile-OH ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. chemimpex.com [chemimpex.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. chemistry.du.ac.in [chemistry.du.ac.in]
- 13. nbino.com [nbino.com]
- 14. nbino.com [nbino.com]
- 15. Boc3Arg-linked ligands induce degradation by localizing target proteins to the 20S proteasome - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-L-Ile-OH in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558499#key-features-of-boc-l-ile-oh-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com